

Propoxypropanol vs. Other Glycol Ethers: A Comparative Performance Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propoxypropanol*

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In the landscape of industrial and research solvents, glycol ethers stand out for their versatile properties, acting as effective solvents for a wide array of substances. This guide provides a detailed comparison of **Propoxypropanol** (a P-series glycol ether) against other commonly used glycol ethers, namely Butoxyethanol (an E-series glycol ether) and Dipropylene Glycol Methyl Ether (another P-series glycol ether). This analysis is intended for researchers, scientists, and drug development professionals to facilitate informed solvent selection based on key performance characteristics.

Executive Summary

Propylene glycol ethers (P-series), such as **Propoxypropanol** and Dipropylene Glycol Methyl Ether, are increasingly favored over ethylene glycol ethers (E-series), like Butoxyethanol, due to their significantly lower toxicity profiles.[1][2] P-series glycol ethers are not associated with the reproductive and developmental toxicities that have been reported for some E-series counterparts.[1] In terms of performance, **Propoxypropanol** offers a balanced profile of solvency, evaporation rate, and water solubility, making it a suitable replacement for Butoxyethanol in many applications. Dipropylene Glycol Methyl Ether, with its lower volatility, is ideal for applications requiring a slower evaporation rate.

Comparative Performance Data

The selection of an appropriate glycol ether is heavily dependent on its physical and chemical properties. The following tables summarize key performance indicators for **Propoxypropanol**, Butoxyethanol, and Dipropylene Glycol Methyl Ether to facilitate a direct comparison.

Property	Propoxypropanol (PNP)	Butoxyethanol (EB)	Dipropylene Glycol Methyl Ether (DPM)
CAS Number	1569-01-3[3]	111-76-2	34590-94-8[4]
Series	P-Series[2]	E-Series[2]	P-Series[2]
Molecular Weight (g/mol)	118.17[3]	118.17[5]	148.20[6]
Boiling Point (°C)	149-150[3][7]	171[8]	180-190[6][9]
Flash Point (°C, closed cup)	46-48[7]	62-67[5][10]	75[11]
Density (g/cm ³ at 20-25°C)	0.885 - 0.8886[7]	0.902-0.9034[12]	0.951 - 0.954[9][11]
Viscosity (cP at 25°C)	~2.7[13]	~2.9	3.7 - 4.0[6][11]
Surface Tension (mN/m at 25°C)	~27[13]	~27.4-30.2[10]	~28[6]
Evaporation Rate (n-Butyl Acetate = 1)	0.22[13]	0.08[10]	0.02 (relative to n-BuAc=100)[6]
Water Solubility (at 20°C)	Complete/Miscible[7]	Complete/Miscible[10]	Complete/Miscible[9]

Table 1: Physical and Chemical Properties of Selected Glycol Ethers

Parameter	Propoxypropanol (PNP)	Butoxyethanol (EB)	Dipropylene Glycol Methyl Ether (DPM)
Hansen Solubility Parameters (MPa ^{1/2})			
δD (Dispersion)	15.8	16.0	15.8
δP (Polar)	7.0	5.1	5.9
δH (Hydrogen Bonding)	9.2	12.3	10.0
Kauri-Butanol (KB) Value	Not applicable[14][15]	Not applicable[14][15]	Not applicable[14][15]

Table 2: Solubility Characteristics of Selected Glycol Ethers Note: Hansen Solubility Parameters are estimated based on widely accepted values for similar structures and should be used as a guide. Kauri-Butanol values are not suitable for testing glycol ethers due to their high solvency.[14][15]

Experimental Protocols

The following are summaries of standard methodologies for determining key performance parameters of glycol ethers.

Viscosity Determination (ASTM D445)

This method measures the kinematic viscosity of transparent and opaque liquids by timing the flow of a liquid through a calibrated glass capillary viscometer under gravity.[10][16] The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the liquid's density.[10] Accurate temperature control is crucial for this measurement.[16]

Density Determination (ASTM D4052)

This standard test method determines the density and relative density of liquids using a digital density meter.[17][18] The method is based on the principle of an oscillating U-tube, where the oscillation frequency changes with the density of the sample introduced into the tube.[19]

Non-Volatile Matter (ASTM D1353)

This test is used to determine the amount of residue remaining after the evaporation of a volatile solvent.^{[5][8][20]} A measured volume of the solvent is evaporated at a controlled temperature ($105 \pm 5^{\circ}\text{C}$), and the residue is weighed.^[20] This is a critical quality control parameter for high-purity solvents.^[20]

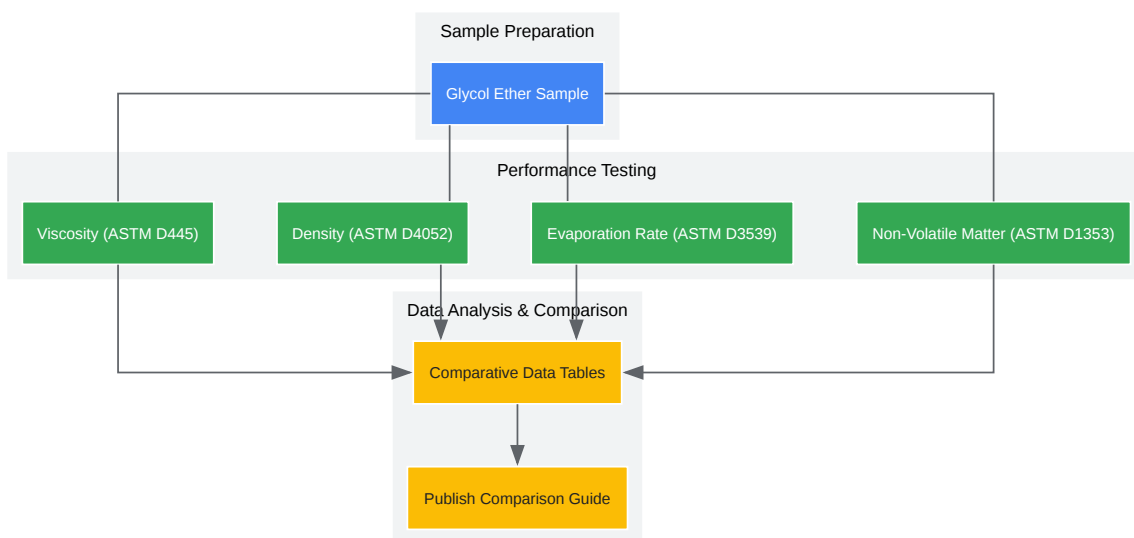
Evaporation Rate (ASTM D3539)

This method determines the evaporation rate of volatile liquids using a Shell thin-film evaporometer. A specified volume of the solvent is spread on a filter paper suspended from a balance, and the weight loss over time is measured under controlled airflow and temperature. The results are often reported relative to a standard solvent like n-butyl acetate.

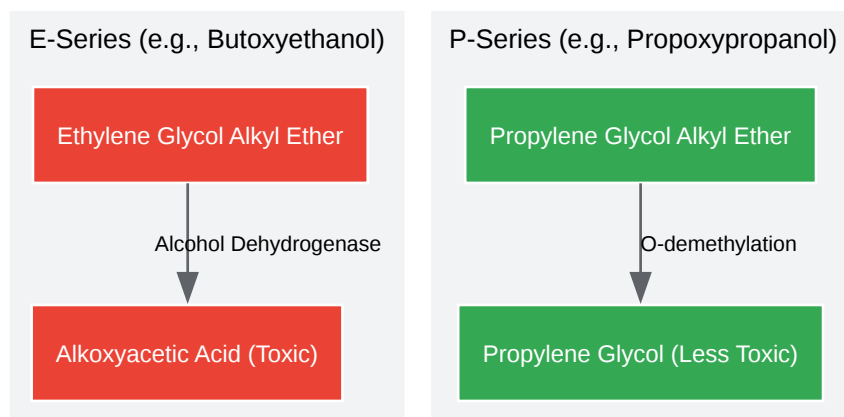
Visualizing Key Processes

To better understand the relationships and processes discussed, the following diagrams are provided.

General Experimental Workflow for Glycol Ether Performance Testing



Metabolic Pathways of E-Series vs. P-Series Glycol Ethers

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References

- 1. portal.astrochemicals.com [portal.astrochemicals.com]
- 2. Glycol ethers - Wikipedia [en.wikipedia.org]
- 3. carlroth.com [carlroth.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. 2-Butoxyethanol Practical, Technical 111-76-2 [sigmaaldrich.com]
- 6. lookpolymers.com [lookpolymers.com]
- 7. 1-Propoxy-2-propanol | C6H14O2 | CID 15286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. redox.com [redox.com]
- 9. DIPROPYLENE GLYCOL METHYL ETHER (DPGME) - Ataman Kimya [atamanchemicals.com]
- 10. data.nts.gov [data.nts.gov]
- 11. online-zeepwinkel.be [online-zeepwinkel.be]
- 12. solubilityofthings.com [solubilityofthings.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. echemi.com [echemi.com]
- 15. chemicalbook.com [chemicalbook.com]
- 16. online-zeepwinkel.be [online-zeepwinkel.be]
- 17. tcichemicals.com [tcichemicals.com]
- 18. carlroth.com [carlroth.com]
- 19. spectrumchemical.com [spectrumchemical.com]
- 20. fishersci.com [fishersci.com]
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